

Benzpyrinium bromide CAS number 587-46-2

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Compound of Interest

Compound Name: *Benzpyrinium bromide*

CAS No.: *587-46-2*

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An In-Depth Technical Guide to **Benzpyrinium Bromide** (CAS 587-46-2)

Introduction

Benzpyrinium bromide, identified by the CAS Registry Number 587-46-2, is a synthetic quaternary ammonium compound.[1] It is classified therapeutically as a cholinergic agent, specifically a cholinesterase inhibitor.[1][2] Its mechanism of action and resulting physiological effects are similar to those of more commonly known drugs like neostigmine.[2] Historically, it found application in medicine, particularly for the relief of postoperative urinary retention.[2] For contemporary researchers and drug development professionals, **Benzpyrinium bromide** serves as a valuable research chemical, a pharmaceutical intermediate, and a reference compound for studies involving cholinergic pathways and enzyme inhibition.[3]

Physicochemical Properties

A clear understanding of the physical and chemical characteristics of **Benzpyrinium bromide** is fundamental for its handling, formulation, and analysis. The compound presents as crystals and is notable for its solubility in aqueous and alcoholic solutions.[1]

Property	Value	Source(s)
CAS Registry Number	587-46-2	[1][3][4][5]
IUPAC Name	(1-benzylpyridin-1-ium-3-yl) N,N- dimethylcarbamate;bromide	[3]
Other Names	1-benzyl-3-hydroxypyridinium bromide dimethylcarbamate; benzstigminum bromidum	[1][6]
Trademarks	Stigmenene bromide; Stigmonene bromide	[1]
Molecular Formula	C ₁₅ H ₁₇ BrN ₂ O ₂	[1]
Molecular Weight	337.21 g/mol	[1]
Appearance	Crystals	[1]
Melting Point	114-115 °C	[1]
Solubility	Freely soluble in water and alcohol; Practically insoluble in ether	[1]
pH (1% aq. solution)	4.5 - 5.5	[1]
UV max (λ _{max})	269 nm	[1]
SMILES String	CN(C)C(=O)Oc1cccCc2ccccc2 .[Br-]	[3]

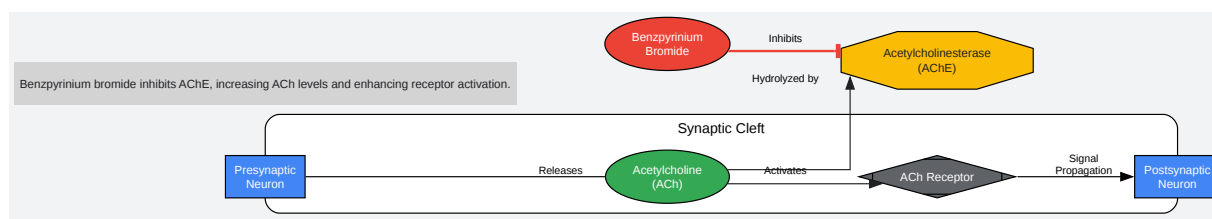
Pharmacology and Mechanism of Action

Benzpyrinium bromide functions as a reversible cholinesterase inhibitor.[7][8]

Cholinesterases, primarily acetylcholinesterase (AChE), are enzymes responsible for the rapid hydrolysis and subsequent inactivation of the neurotransmitter acetylcholine (ACh) in the synaptic cleft.[7][8]

The inhibitory action of **Benzpyrinium bromide** leads to an accumulation of acetylcholine at the neuromuscular junction and other cholinergic synapses. This enhances the activation of both muscarinic and nicotinic receptors, resulting in increased parasympathetic nervous system activity and muscle contraction.[7][8] Its therapeutic effect in treating urinary retention, for example, stems from its ability to increase the tone of the detrusor muscle in the bladder.

The mechanism is rooted in its molecular structure. The quaternary ammonium group provides affinity for the anionic site of the cholinesterase enzyme, while the dimethylcarbamate ester moiety interacts with the esteratic site, undergoing a much slower hydrolysis than acetylcholine itself. This effectively, but temporarily, blocks the enzyme from breaking down acetylcholine.



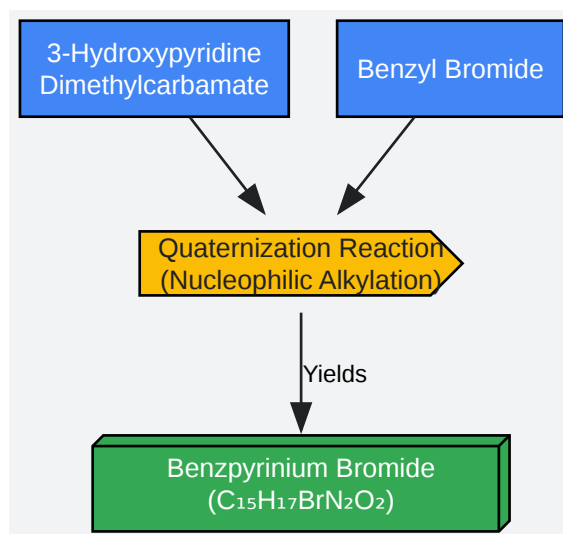
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Caption: **Benzpyrinium bromide** inhibits AChE, increasing ACh levels and enhancing receptor activation.

Synthesis and Characterization

Synthesis Pathway

The synthesis of **Benzpyrinium bromide** is documented in U.S. Patent 2,489,247.[1] The process involves the reaction of 3-hydroxypyridine dimethylcarbamate with benzyl bromide.[1] This is a classic quaternization reaction, where the nitrogen atom of the pyridine ring acts as a nucleophile, attacking the benzylic carbon of benzyl bromide and displacing the bromide ion. The displaced bromide then serves as the counter-ion to the newly formed quaternary pyridinium cation.



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Caption: Synthesis workflow for **Benzpyrinium bromide** from its primary precursors.

Synthesis Protocol

The following is a representative protocol based on the described chemical transformation.

- **Reagent Preparation:** Equimolar amounts of 3-hydroxypyridine dimethylcarbamate and benzyl bromide are prepared. A suitable solvent, if required, would be one in which both reactants are soluble but the product may be less so, facilitating crystallization (e.g., toluene or acetonitrile).
- **Reaction:** The 3-hydroxypyridine dimethylcarbamate solution is charged into a reaction vessel equipped with a stirrer and temperature control.
- **Addition:** Benzyl bromide is added to the vessel, often dropwise, to control any exothermic reaction.
- **Incubation:** The mixture is stirred at a controlled temperature (e.g., room temperature or gentle heating) for a period sufficient to ensure complete reaction, typically monitored by techniques like TLC or HPLC.
- **Isolation:** Upon reaction completion, the product may precipitate out of the solution. If so, it can be isolated by filtration. If it remains in solution, the solvent is removed under reduced

pressure (e.g., rotary evaporation).

- Purification: The crude product is purified, typically by recrystallization from a suitable solvent system (e.g., ethanol/ether), to yield the final crystalline **Benzpyrinium bromide**.
- Drying: The purified crystals are dried under vacuum to remove residual solvents.

Characterization

The identity and purity of synthesized **Benzpyrinium bromide** are confirmed using a suite of analytical techniques. Commercial suppliers confirm structure and purity using methods including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure by analyzing the chemical shifts and coupling constants of the hydrogen and carbon atoms.[3]
- Mass Spectrometry (MS): Techniques like LC-MS or GC-MS are employed to determine the molecular weight and fragmentation pattern, confirming the compound's identity.[3][9]
- Infrared (IR) Spectroscopy: FTIR analysis identifies characteristic functional groups, such as the carbonyl ($\text{C}=\text{O}$) of the carbamate group.[3]
- High-Performance Liquid Chromatography (HPLC): HPLC is used to assess the purity of the compound.[3]
- Elemental Analysis: Confirms the percent composition of C, H, Br, N, and O, matching the theoretical values for the molecular formula $\text{C}_{15}\text{H}_{17}\text{BrN}_2\text{O}_2$. [1]

Analytical Methodologies

A robust analytical method is crucial for quality control and experimental use. The following is a representative HPLC protocol for assessing the purity of **Benzpyrinium bromide**.

Objective: To determine the purity of a **Benzpyrinium bromide** sample by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

Instrumentation & Materials:

- HPLC system with a gradient pump, autosampler, column oven, and UV-Vis detector.
- C18 analytical column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Sample Diluent: 50:50 Water/Acetonitrile.
- **Benzpyrinium bromide** reference standard and sample.

Protocol:

- Standard Preparation: Prepare a stock solution of the **Benzpyrinium bromide** reference standard at 1.0 mg/mL in the sample diluent. Prepare a working standard at approximately 0.1 mg/mL by diluting the stock solution.
- Sample Preparation: Accurately weigh and dissolve the **Benzpyrinium bromide** sample in the sample diluent to achieve a final concentration of approximately 0.1 mg/mL.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 10 µL.
 - Detection Wavelength: 269 nm (based on its known UV max).[\[1\]](#)
 - Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
15.0	5	95
17.0	5	95
17.1	95	5

| 20.0 | 95 | 5 |

- Analysis: Inject the blank (diluent), the reference standard, and the sample.
- Data Processing: Integrate the peaks in the resulting chromatograms. Calculate the purity of the sample by comparing the area of the main peak to the total area of all peaks (Area Percent method). Confirm the identity of the main peak by comparing its retention time to that of the reference standard.

Applications

While its clinical use has largely been superseded, **Benzpyrinium bromide** remains relevant in several scientific domains:

- Pharmaceutical Research: It serves as a reference standard in the development and screening of new cholinesterase inhibitors for conditions like Alzheimer's disease or myasthenia gravis.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Chemical Synthesis: It is used as a pharmaceutical intermediate and a reagent in synthetic organic chemistry.[\[3\]](#)
- Neuroscience: It can be used as a pharmacological tool in vitro and in vivo to study the effects of enhanced cholinergic transmission in various physiological systems.

Safety, Handling, and Storage

Proper handling of **Benzpyrinium bromide** is essential to ensure laboratory safety.

6.1. Hazard Identification

- GHS Classification: May be classified with GHS07 (Harmful/Irritant).[3]
- Acute Effects: Harmful if swallowed. May cause skin, eye, and respiratory tract irritation.[12]
- Chronic Effects: Data not widely available, but prolonged exposure should be avoided.

6.2. First Aid Measures

- Ingestion: If swallowed, rinse mouth and seek immediate medical advice.
- Inhalation: Remove the person to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[12]
- Skin Contact: Wash off immediately with plenty of soap and water. Remove contaminated clothing.[12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[12]

6.3. Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use in a well-ventilated area, preferably within a fume hood.
- Personal Protective Equipment: Wear safety glasses, a lab coat, and chemical-resistant gloves. A dust respirator should be used if handling the solid form creates dust.[12]

6.4. Storage

- Conditions: Store in a cool, dry, well-ventilated place in a tightly sealed container.[13][14]
Recommended storage temperatures are often between 2-8°C.[13]
- Incompatibilities: Keep away from strong oxidizing agents.[12]

Conclusion

Benzpyrinium bromide (CAS 587-46-2) is a well-characterized cholinesterase inhibitor with a defined chemical structure, synthesis pathway, and pharmacological profile. While its historical clinical applications are noteworthy, its primary value today lies in its use as a research tool for neuroscience and drug discovery, and as an intermediate in synthetic chemistry. A thorough

understanding of its properties, from its physicochemical characteristics to its safety requirements, is paramount for any scientist or researcher working with this compound.

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